

Technical Guide: Solubility Profile of Benzyl Benzoate-d5 in Organic Solvents

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Compound of Interest

Compound Name: Benzyl benzoate-d5

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This technical guide provides a comprehensive overview of the solubility of **Benzyl benzoate-d5** in various organic solvents. While specific quantitative solubility data for the deuterated form, **Benzyl benzoate-d5**, is not extensively published, its solubility characteristics are expected to be nearly identical to its non-deuterated counterpart, Benzyl benzoate. Deuteration typically has a minimal impact on the physical properties of a molecule, such as solubility in organic solvents. This guide synthesizes available data on Benzyl benzoate and its deuterated analogues to provide a reliable reference for laboratory applications.

Solubility Profile of Benzyl Benzoate

Benzyl benzoate is characterized by its poor solubility in water and high solubility in most common organic solvents.^{[1][2]} It is described as being soluble in ethanol, ethyl ether, acetone, benzene, methanol, and chloroform.^[1] Other sources confirm its miscibility with alcohol, chloroform, ether, and oils.^[3] The solubility in organic solvents can be enhanced by increasing the temperature.^[2]

Quantitative Solubility Data

The following table summarizes the available solubility data for Benzyl benzoate and its deuterated form in various solvents. It is important to note that most of the available data is qualitative.

Solvent	Formula	Solubility	Temperature (°C)	Notes
Non-Polar Solvents				
Benzene	C ₆ H ₆	Soluble[1][2]	Not Specified	
Diethyl Ether	C ₄ H ₁₀ O	Soluble[1][3]	Not Specified	Miscible[4]
Polar Aprotic Solvents				
Acetone	C ₃ H ₆ O	Soluble[1]	Not Specified	
Chloroform	CHCl ₃	Soluble[1][5]	Not Specified	Miscible[3]
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	100 mg/mL	Not Specified	For Benzyl benzoate-d ₁₂ ; requires ultrasonic assistance.[6]
Polar Protic Solvents				
Ethanol	C ₂ H ₅ OH	Soluble[1][5][7]	Not Specified	Miscible[3]
Methanol	CH ₃ OH	Soluble[1][5]	Not Specified	
Aqueous/Glycero				
Water	H ₂ O	~25 mg/L	25	Insoluble/Negligible.[1][5][8]
Glycerol	C ₃ H ₈ O ₃	Insoluble[1][3]	Not Specified	

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a compound like **Benzyl benzoate-d₅** in an organic solvent. This method is based on the principle of creating a saturated solution and then quantifying the dissolved solute.[9][10]

Materials

- **Benzyl benzoate-d5** (solute)
- Selected organic solvent
- Analytical balance
- Spatula
- Vials with screw caps
- Constant temperature bath with shaker/rotator
- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system for quantification

Procedure

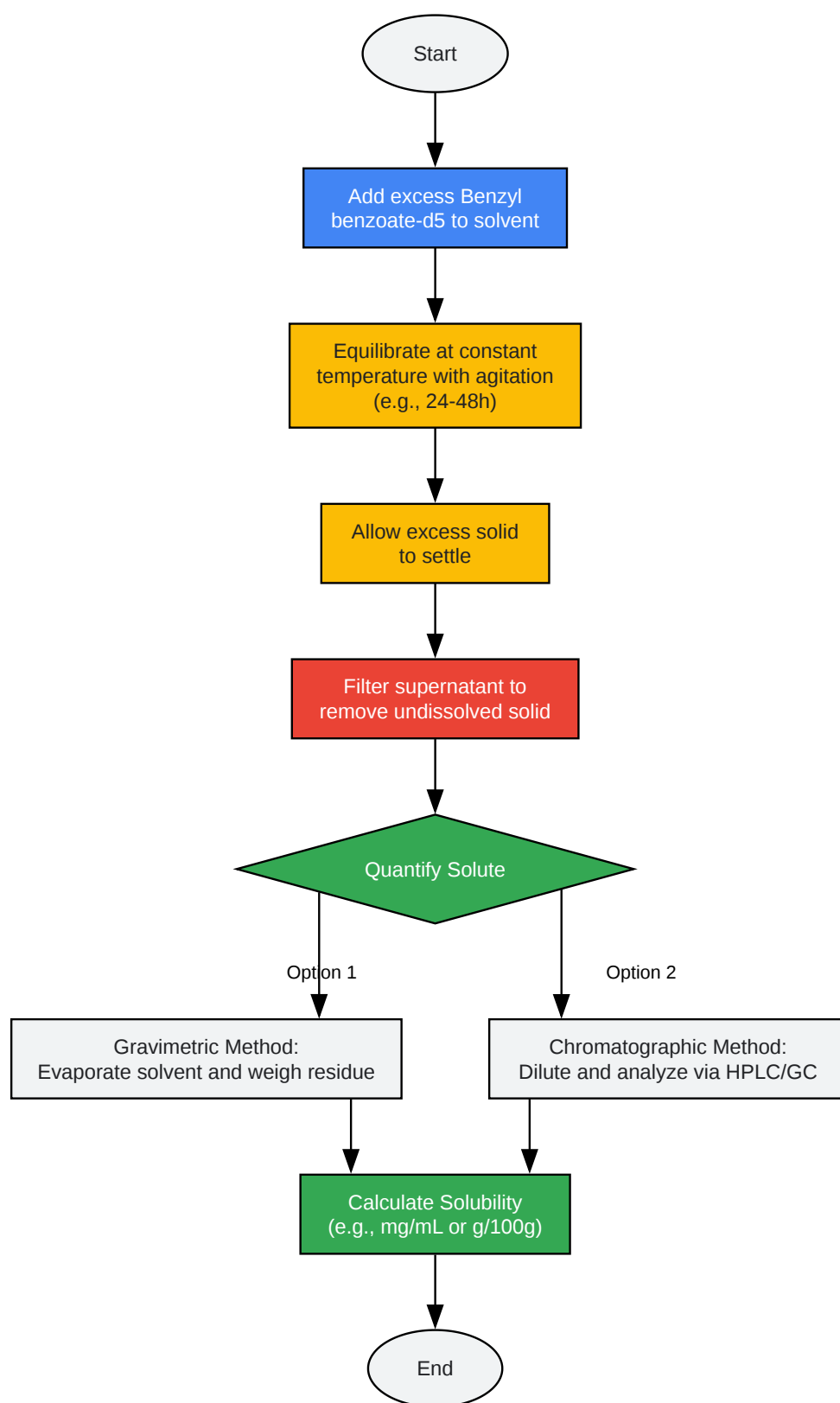
- Preparation of Supersaturated Solution:
 - Add an excess amount of **Benzyl benzoate-d5** to a vial. The amount should be more than what is expected to dissolve.
 - Add a known volume of the selected organic solvent to the vial.
 - Seal the vial tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vial in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C).
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure the solution reaches saturation.^[10] The constant agitation helps to facilitate the dissolution

process.^[10]

- Sample Collection and Filtration:
 - After equilibration, allow the vial to stand undisturbed in the temperature bath for a few hours to let the excess solid settle.
 - Carefully draw a sample from the clear supernatant using a syringe.
 - Immediately filter the sample through a syringe filter into a clean, pre-weighed vial to remove any undissolved microcrystals. This step is critical to avoid overestimation of solubility.
- Quantification:
 - Accurately weigh the filtered saturated solution.
 - Allow the solvent to evaporate completely under a gentle stream of nitrogen or in a vacuum oven.
 - Weigh the vial containing the dried residue (solute).
 - Calculate the solubility by mass:
 - $\text{Solubility (g/100g solvent)} = (\text{mass of residue} / (\text{mass of saturated solution} - \text{mass of residue})) * 100$
- Alternative Quantification (Chromatographic Method):
 - Alternatively, take a precise volume of the filtered saturated solution and dilute it with a known volume of the solvent in a volumetric flask.
 - Analyze the diluted sample using a pre-calibrated HPLC or GC method to determine the concentration of **Benzyl benzoate-d5**.
 - Calculate the original concentration in the saturated solution, which represents the solubility.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of a compound in an organic solvent.



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Caption: Workflow for determining compound solubility.

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